

Efficacy comparison of Tetrachlorantraniliprole with other diamide insecticides against *Spodoptera frugiperda*

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Compound of Interest

Compound Name: *Tetrachlorantraniliprole*

Cat. No.: B15296268

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Diamide Insecticides: A Comparative Efficacy Analysis Against *Spodoptera frugiperda*

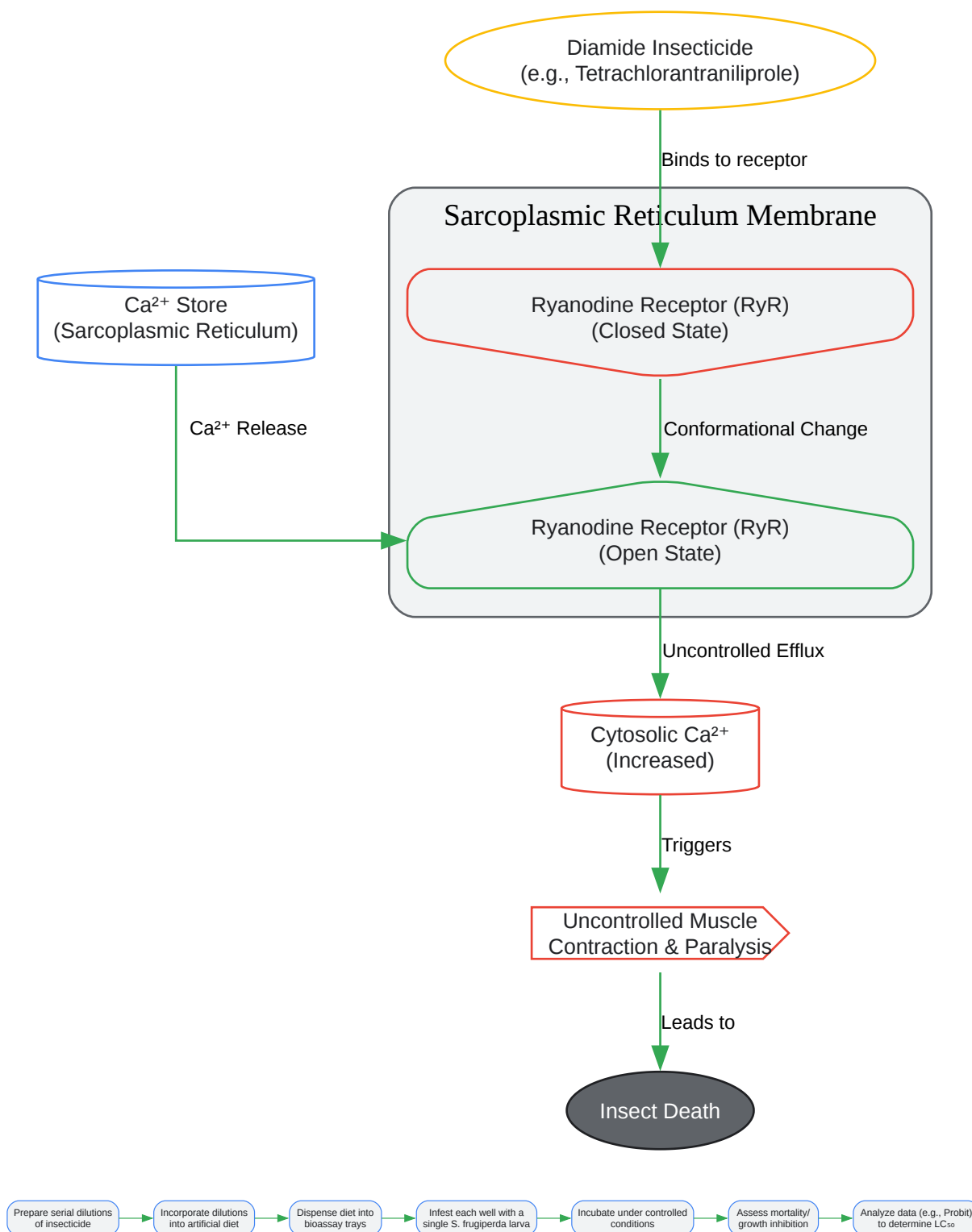
An in-depth guide for researchers on the performance of **Tetrachlorantraniliprole** and other key diamide insecticides against the fall armyworm.

The fall armyworm, *Spodoptera frugiperda*, is a formidable agricultural pest, causing significant economic losses worldwide. Diamide insecticides, a class of chemicals targeting the insect's ryanodine receptors, have become a critical tool in the management of this pest. This guide provides a comparative analysis of the efficacy of **tetrachlorantraniliprole** alongside other prominent diamide insecticides—chlorantraniliprole, flubendiamide, and cyantraniliprole—against *S. frugiperda*. The information presented herein is curated from various scientific studies to aid researchers, scientists, and drug development professionals in their understanding and application of these compounds.

Mechanism of Action: Targeting the Ryanodine Receptor

Diamide insecticides exert their effect by selectively targeting the ryanodine receptors (RyRs) in insects.^[1] These receptors are ligand-gated calcium channels located on the sarcoplasmic and endoplasmic reticulum of muscle and nerve cells.^[1] The binding of diamide insecticides to the

RyR leads to an uncontrolled release of intracellular calcium stores, resulting in muscle contraction, paralysis, and ultimately, the death of the insect.[1] This mode of action is highly selective for insect RyRs over their mammalian counterparts, contributing to their favorable safety profile.[1]



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References

- 1. entomoljournal.com [entomoljournal.com]
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